

# Initial Assessment & Core Principles: Is it Radioactive? Is it Hazardous?

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## Compound of Interest

Compound Name: *Glycine-2-<sup>13</sup>C Ethyl Ester Hydrochloride*

Cat. No.: *B562569*

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Before any disposal action is taken, a clear characterization of the waste is paramount. This initial assessment dictates the entire disposal pathway.

## The Isotope Question: <sup>13</sup>C is Stable, Not Radioactive

The "2-<sup>13</sup>C" designation in the chemical name indicates that the second carbon atom in the glycine backbone is a Carbon-13 isotope. It is critical to understand that <sup>13</sup>C is a stable, non-radioactive isotope of carbon.[1][2] Unlike radioactive isotopes such as <sup>14</sup>C or <sup>3</sup>H, it does not decay or emit radiation.

**Causality:** This distinction is fundamental. Because the isotopic label is stable, no special radiological handling, shielding, or decay-in-storage protocols are required.[1] The disposal procedure is therefore governed by the chemical properties of the molecule itself, identical to its unlabeled counterpart, Glycine Ethyl Ester Hydrochloride (CAS No. 623-33-6).[2]

## The Hazard Question: Chemical Waste Characterization

Under the Globally Harmonized System (GHS), Glycine Ethyl Ester Hydrochloride is classified as causing serious eye damage (Category 1, H318).[3][4][5][6] This classification alone mandates that it be treated as a regulated chemical waste, not as common refuse.

**Trustworthiness:** Your primary responsibility as a waste generator is to consult your institution's Environmental Health & Safety (EHS) office and local, state, and federal regulations.[3][7]

Guidelines from the U.S. Environmental Protection Agency (EPA), such as those listed in 40 CFR 261.3, provide the framework for classification, but local regulations are the ultimate authority.<sup>[3]</sup> Never dispose of this chemical down the drain or in the regular trash.<sup>[8]</sup><sup>[9]</sup>

## Pre-Disposal Safety Protocols

Safe disposal begins with safe handling. Adherence to the following personal protective equipment (PPE) and handling standards is non-negotiable.

Experimental Protocol: Standard Safety & Handling

- Engineering Controls: Conduct all handling and waste consolidation within a certified chemical fume hood to prevent inhalation of the fine powder.<sup>[3]</sup><sup>[8]</sup>
- Eye and Face Protection: Wear chemical safety goggles and a face shield. The H318 classification indicates a risk of serious, irreversible eye damage upon contact.<sup>[3]</sup><sup>[4]</sup><sup>[6]</sup>
- Hand Protection: Use nitrile or other chemically resistant gloves. Employ proper glove removal technique to avoid skin contact.<sup>[8]</sup>
- Body Protection: Wear a standard laboratory coat.
- Avoid Dust Generation: Handle the solid material carefully to minimize the creation of airborne dust.<sup>[8]</sup>
- Hand Hygiene: Wash hands thoroughly with soap and water after handling is complete.<sup>[3]</sup><sup>[4]</sup>

## Step-by-Step Disposal Protocols

The correct disposal path depends on the form of the waste. Segregation is key to preventing dangerous chemical reactions and ensuring compliant disposal.

### Protocol A: Unused or Surplus Solid Material

This protocol applies to the pure, solid **Glycine-2-13C Ethyl Ester Hydrochloride**.

- Waste Container: Designate a clearly labeled, sealable, and chemically compatible container for "Solid Organic Waste" or a similar designation provided by your EHS office. A wide-mouth

polyethylene bottle is a suitable choice.

- Labeling: Affix a hazardous waste tag to the container before adding any waste.[10] Fill out all required information, including the full chemical name: "**Glycine-2-13C Ethyl Ester Hydrochloride.**"
- Transfer: Carefully transfer the surplus solid into the designated waste container inside a fume hood.
- Storage: Securely close the container. Store it in a designated satellite accumulation area away from incompatible materials (e.g., strong bases, strong oxidizers).[11]
- Pickup: Arrange for pickup by your institution's licensed hazardous waste disposal service.[8] The preferred ultimate disposal method is high-temperature incineration in a facility equipped with afterburners and scrubbers to manage the nitrogen oxides and hydrogen chloride gas produced during combustion.[3][8]

## Protocol B: Contaminated Labware & PPE

This protocol applies to items like weigh boats, contaminated gloves, and paper towels.

- Waste Stream: This is considered solid chemical waste.
- Collection: Place all contaminated disposable items into a designated, labeled solid waste container or a securely lined box specifically for "Contaminated Solid Debris."
- Labeling: Clearly label the container with the chemical contaminant: "Contaminated with **Glycine-2-13C Ethyl Ester Hydrochloride.**"
- Storage & Disposal: Store and dispose of this container through your institution's chemical waste program, following the same final steps as Protocol A.

## Protocol C: Aqueous Solutions of the Compound

This protocol applies to any solutions where the compound has been dissolved in water or buffer.

- Waste Stream: This is an aqueous, non-halogenated organic waste. Do not pour it down the sink.[8]
- Waste Container: Use a designated, sealable, and properly vented container for "Aqueous Chemical Waste."
- pH Check: Since this is a hydrochloride salt, the solution will be acidic. While neutralization is not always required before pickup, it is good practice to note the approximate pH on the waste tag. Do not mix with basic waste streams in the same container.
- Labeling: On the hazardous waste tag, list all constituents, including water and the full chemical name "**Glycine-2-13C Ethyl Ester Hydrochloride**," with their estimated percentages.
- Storage & Disposal: Securely close the container and arrange for pickup via your EHS office.

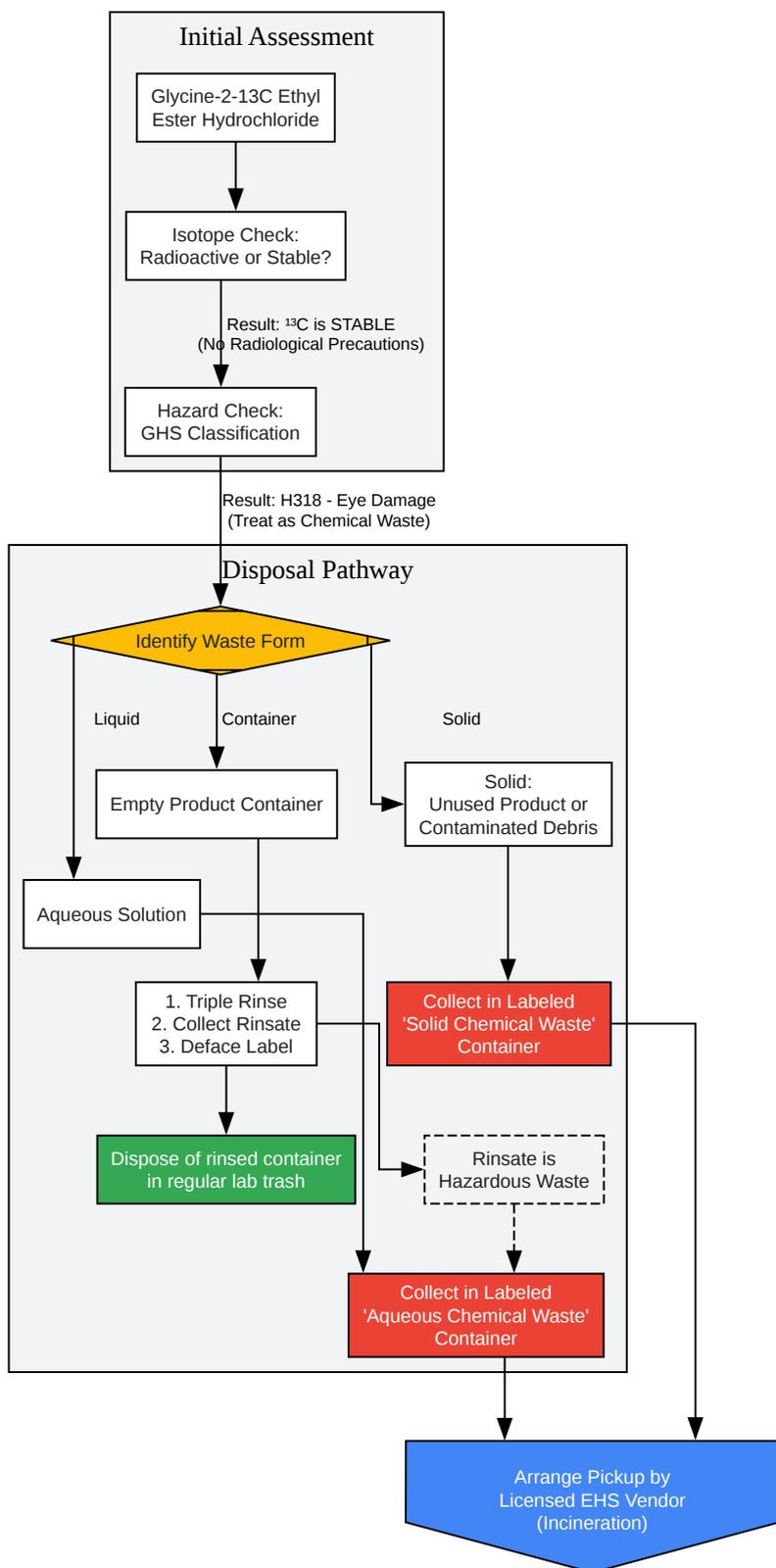
## Protocol D: Empty Container Disposal

This protocol applies to the original product bottle once it is empty.

- Definition of "Empty": An "empty" container must have no free-standing liquid or visible solid residue.[9]
- Decontamination: Triple rinse the container with a suitable solvent (e.g., water or ethanol).
  - Causality: This step ensures the removal of residual chemical that could pose a hazard to custodial staff.
- Rinsate Collection: The rinsate from all three rinses is considered hazardous waste.[12] Collect it and add it to your "Aqueous Chemical Waste" container (Protocol C).
- Defacing: Completely obliterate or remove the original product label.[9][12] This prevents the container from being mistaken for a full product bottle.
- Final Disposal: Once triple-rinsed and defaced, the container can typically be disposed of in the regular laboratory glass or solid waste stream. Consult your institutional policy to confirm.

## The Logic of Disposal: A Visual Workflow

This diagram outlines the decision-making process for the proper management and disposal of **Glycine-2-13C Ethyl Ester Hydrochloride** waste streams.



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Caption: Disposal workflow for **Glycine-2-13C Ethyl Ester Hydrochloride**.

## Data Summary

The following table summarizes the key identification and hazard information for this compound.

Property	Value	Source(s)
Chemical Name	Glycine-2-13C Ethyl Ester Hydrochloride	[13]
CAS Number	58420-91-0	[13]
Molecular Formula	C <sub>3</sub> ( <sup>13</sup> C)H <sub>10</sub> ClNO <sub>2</sub>	[13]
Molecular Weight	140.57 g/mol	[13]
Physical State	White crystalline powder or chunks	[3][6]
GHS Pictogram	Corrosion	[4][6]
GHS Signal Word	Danger	[3][4][6]
Hazard Statement	H318: Causes serious eye damage	[3][4][5][6]
Primary Disposal Route	Licensed professional waste disposal service (incineration)	[8]

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